

Investigating the Cellular Targets of MSN-125: A Technical Guide

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Compound of Interest

Compound Name: MSN-125
Cat. No.: B15566452

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Abstract

MSN-125 is a small-molecule inhibitor that has demonstrated significant potential in modulating programmed cell death. This document provides an in-depth technical overview of the cellular targets and mechanism of action of **MSN-125**. Through a compilation of quantitative data, detailed experimental methodologies, and visual representations of the associated signaling pathways, this guide serves as a comprehensive resource for researchers investigating the therapeutic applications of **MSN-125**. The primary cellular targets of **MSN-125** have been identified as the pro-apoptotic proteins Bax and Bak. **MSN-125** exerts its inhibitory effect by preventing the oligomerization of these proteins, a critical step in the intrinsic pathway of apoptosis. This guide will explore the experimental basis for these conclusions, offering detailed protocols for key assays and structured data for ease of comparison and interpretation.

Introduction

Aberrant apoptosis, or programmed cell death, is a hallmark of numerous human diseases. While excessive apoptosis can lead to degenerative conditions, insufficient apoptosis is a key factor in the development and progression of cancer. The B-cell lymphoma 2 (Bcl-2) family of proteins are central regulators of the intrinsic apoptotic pathway, with a delicate balance between pro-apoptotic and anti-apoptotic members determining cell fate.

The pro-apoptotic effector proteins, Bax and Bak, represent a critical control point in this pathway. Upon activation by various cellular stress signals, Bax and Bak undergo a series of conformational changes, leading to their dimerization and subsequent formation of higher-order oligomers within the mitochondrial outer membrane. This process results in mitochondrial outer membrane permeabilization (MOMP), the release of cytochrome c and other pro-apoptotic factors into the cytoplasm, and the activation of the caspase cascade, ultimately culminating in cell death.

MSN-125 has emerged as a potent inhibitor of this process. By directly targeting Bax and Bak, **MSN-125** prevents their oligomerization and the subsequent downstream events of the apoptotic cascade. This targeted mechanism of action makes **MSN-125** a valuable tool for studying the intricacies of apoptosis and a promising candidate for therapeutic development in diseases characterized by excessive cell death.

Cellular Targets and Mechanism of Action

The primary cellular targets of **MSN-125** are the pro-apoptotic proteins Bax and Bak. **MSN-125** functions as an oligomerization inhibitor.^[1]

The mechanism of action of **MSN-125** involves the following key steps:

- **Direct Interaction with Bax and Bak:** While the precise binding site is still under investigation, evidence suggests that **MSN-125** directly interacts with Bax and Bak.
- **Inhibition of Dimerization and Oligomerization:** **MSN-125** interferes with the formation of Bax and Bak dimers and their subsequent assembly into higher-order oligomers.^[1] This is a crucial step, as oligomerization is required for the formation of pores in the mitochondrial outer membrane.
- **Prevention of Mitochondrial Outer Membrane Permeabilization (MOMP):** By inhibiting Bax/Bak oligomerization, **MSN-125** effectively prevents MOMP, a point of no return in the intrinsic apoptotic pathway.^[1]
- **Inhibition of Apoptosis:** The prevention of MOMP leads to the inhibition of cytochrome c release and the subsequent activation of caspases, thereby blocking the apoptotic cascade.

Quantitative Data

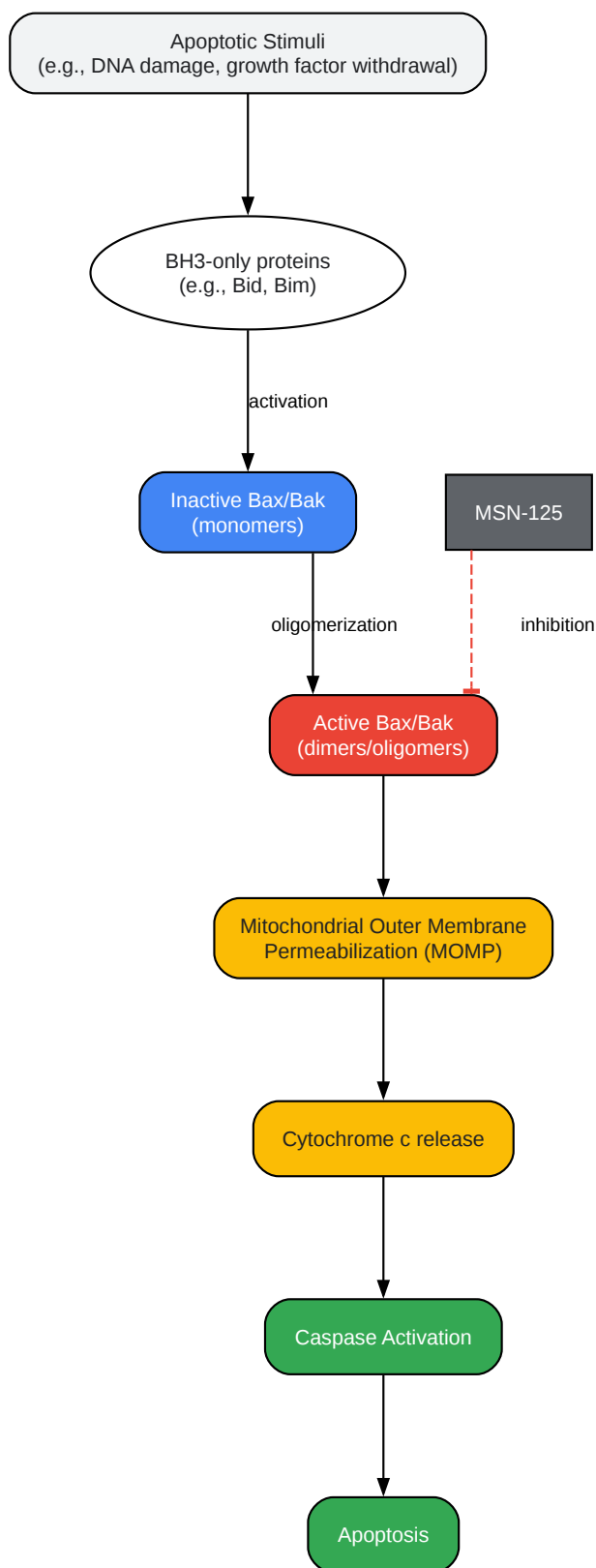
The following table summarizes the key quantitative data related to the activity of **MSN-125**.

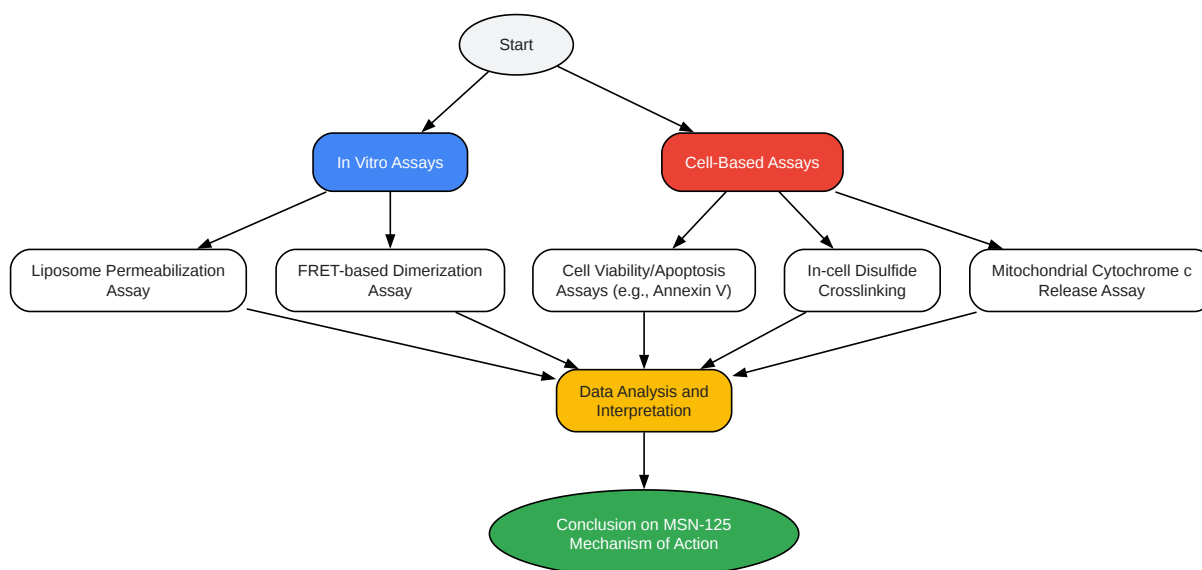
Parameter	Value	Cell/System Type	Reference
IC50 for MOMP Inhibition	4 μ M	In vitro mitochondrial assay	[1]
IC50 for Bax-mediated Mitochondrial Poration	~10 μ M	Isolated mitochondria	
IC50 for Bak-mediated Mitochondrial Poration	~20 μ M	Isolated mitochondria	
Effective Concentration in Cell-Based Assays	5 - 10 μ M	HCT-116, BMK cells	
Neuroprotection against Glutamate Excitotoxicity	Demonstrated	Primary cortical neurons	[1]

Signaling Pathways and Experimental Workflows

MSN-125 in the Intrinsic Apoptotic Pathway

The following diagram illustrates the point of intervention of **MSN-125** in the Bax/Bak-mediated apoptotic signaling pathway.





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References

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